

Investigating the Anticancer Properties of Buddlejasaponin IV: A Technical Guide

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Compound of Interest

Compound Name: *Buddlejasaponin Iv*

Cat. No.: *B158227*

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Introduction

Buddlejasaponin IV (BS-IV), a triterpenoid saponin, has emerged as a compound of significant interest in oncology research due to its demonstrated anticancer properties. Isolated from plants such as *Pleurospermum kamtschaticum*, BS-IV has been shown to inhibit the growth of various cancer cell lines and suppress tumor metastasis in preclinical models. This technical guide provides an in-depth overview of the current understanding of BS-IV's anticancer effects, detailing its mechanisms of action, summarizing key quantitative data, and providing comprehensive experimental protocols for its investigation.

Data Presentation: Quantitative Analysis of Buddlejasaponin IV's Anticancer Activity

The efficacy of **Buddlejasaponin IV** has been quantified across various cancer cell lines and in in-vivo models. The following tables summarize the key findings regarding its cytotoxic effects, induction of cell cycle arrest, and anti-metastatic potential.

Cell Line	Assay Type	Treatment Duration	IC50 Value	Reference
YD-10B (Human Oral Squamous Cell Carcinoma)	MTT Assay	24 hours	22.5 μ M	[1]
YD-10B (Human Oral Squamous Cell Carcinoma)	MTT Assay	48 hours	9.6 μ M	[1]

Cell Line	Concentration	Treatment Duration	% Inhibition of Cell Viability	Reference
HT-29 (Human Colorectal Carcinoma)	2 μ M	2 hours	23.6%	[2]
HT-29 (Human Colorectal Carcinoma)	3 μ M	2 hours	60.3%	[2]
HT-29 (Human Colorectal Carcinoma)	4 μ M	2 hours	80.5%	[2]

Cell Line	Treatment	Outcome	Reference
YD-10B (Human Oral Squamous Cell Carcinoma)	10 μ M BS-IV for 24 hours	Slight increase in G2/M and S phase populations	[1]

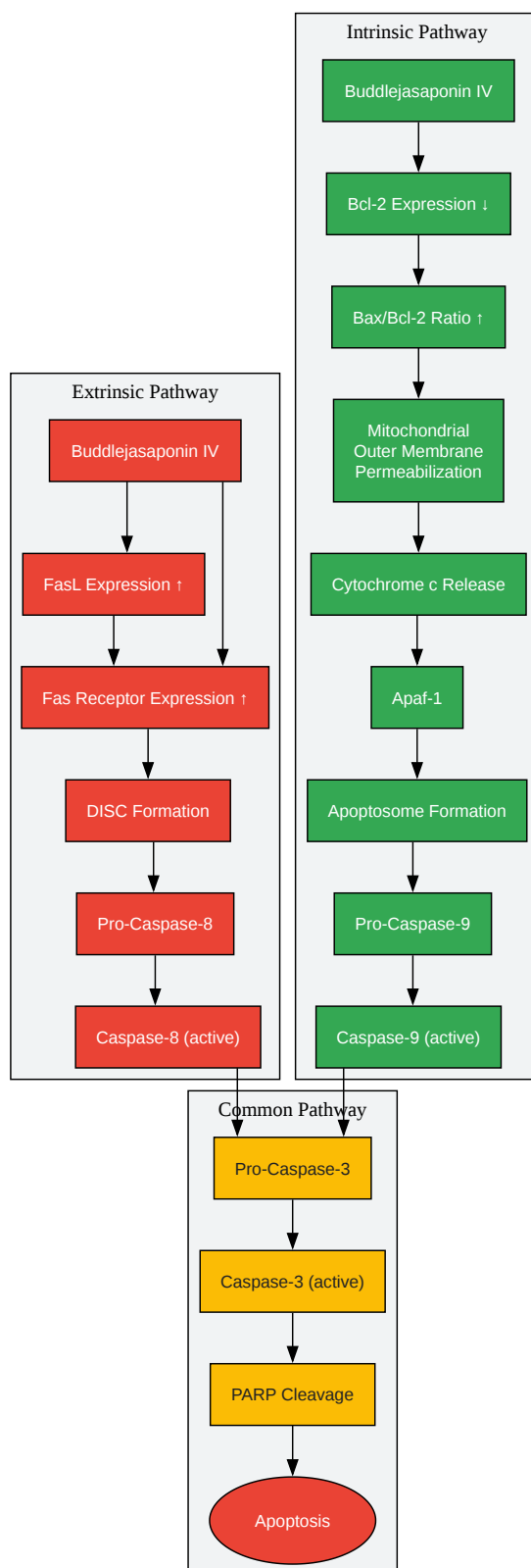
Animal Model	Treatment	Outcome	Reference
Balb/c mice with CT-26 (Murine Colorectal Carcinoma) lung metastasis	2 mg/kg BS-IV, intraperitoneally for 14 days	54% reduction in lung tumor nodules	[2]

Mechanism of Action: Signaling Pathways

Buddlejasaponin IV exerts its anticancer effects through the modulation of several key signaling pathways, primarily leading to the induction of apoptosis and cell cycle arrest.

Apoptotic Pathways

BS-IV induces apoptosis through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

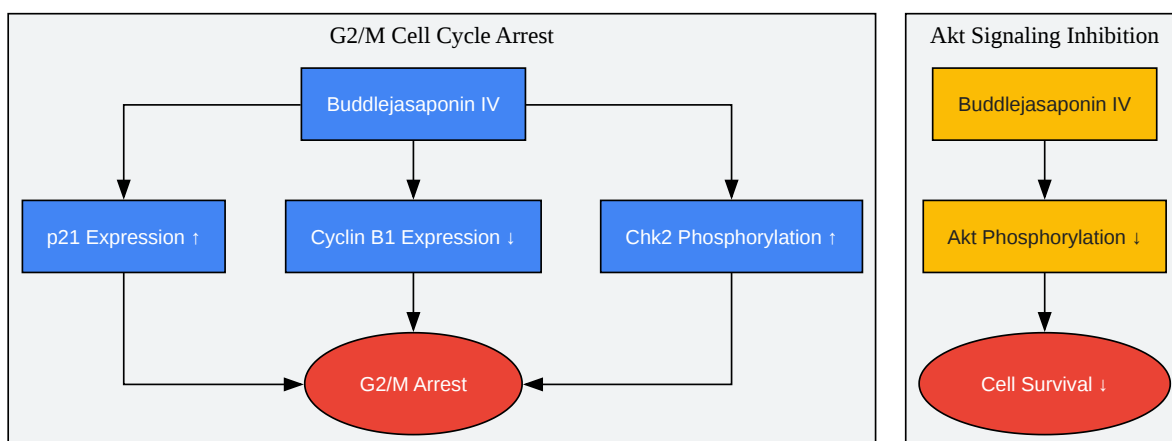


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Caption: **Buddlejaponin IV** induced apoptotic signaling pathways.

Cell Cycle Arrest and Akt Inhibition

BS-IV also induces cell cycle arrest at the G2/M phase and inhibits the pro-survival Akt signaling pathway.

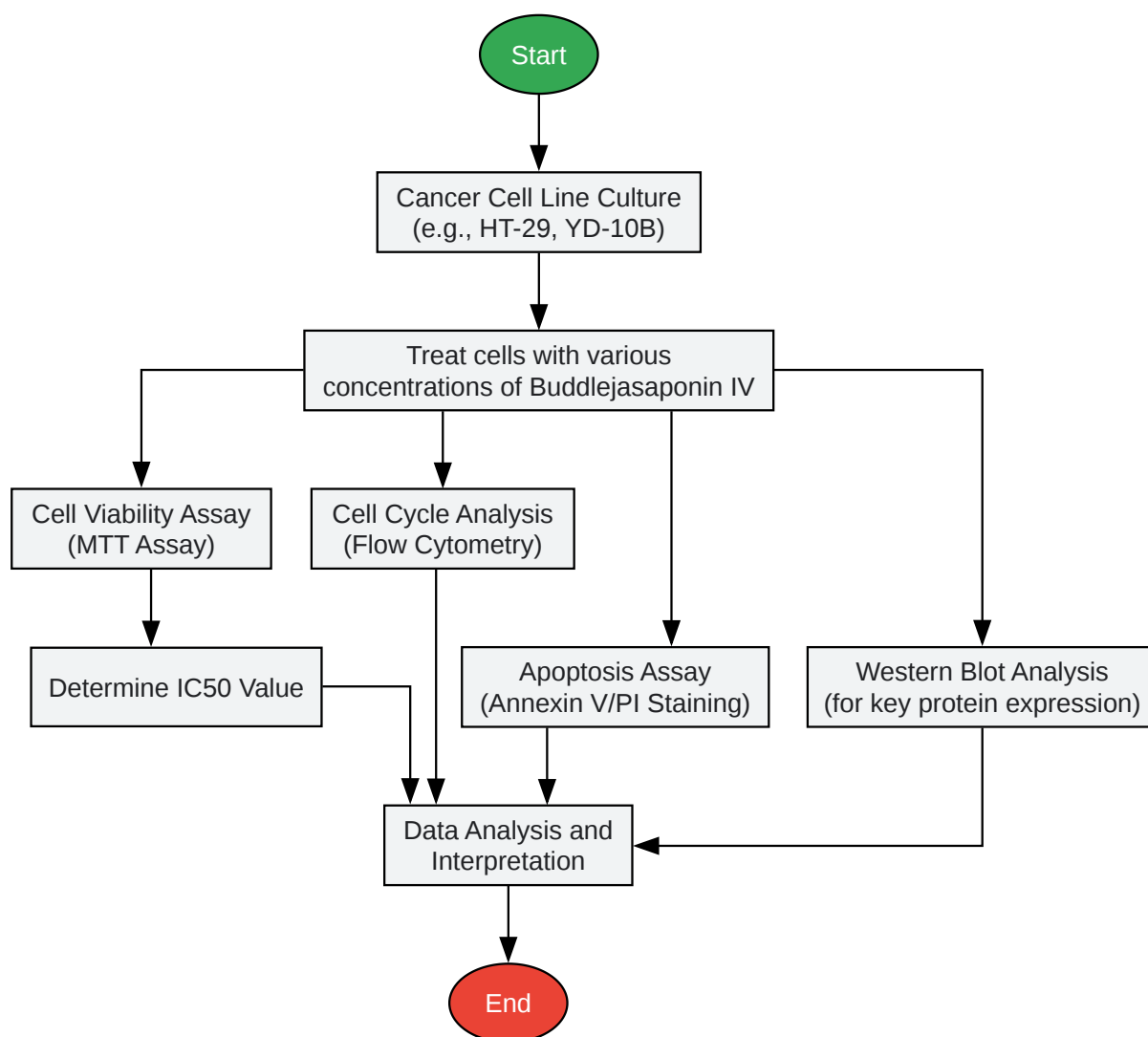


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Caption: **Buddlejasaponin IV** induced cell cycle arrest and Akt inhibition.

Experimental Workflow

A general workflow for investigating the anticancer properties of **Buddlejasaponin IV** in vitro is outlined below.



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References

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